

Application Notes and Protocols: Preparation of BMS-707035 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-707035

Cat. No.: B606244

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BMS-707035**, a potent HIV-1 integrase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results. The following sections cover the necessary materials, a step-by-step procedure for preparation and storage, and important safety considerations.

Compound Information

BMS-707035 is an investigational, orally active HIV-1 integrase strand transfer inhibitor (INSTI) with an IC₅₀ value of 3 nM.^[1] It is a pyrimidine carboxamide that is structurally similar to Raltegravir.^[2] Due to its hydrophobic nature, **BMS-707035** is insoluble in water and ethanol but is soluble in DMSO.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **BMS-707035** and its solubility in DMSO.

Parameter	Value	Source(s)
Molecular Weight	410.4 g/mol	[4][5]
Molecular Formula	C ₁₇ H ₁₉ FN ₄ O ₅ S	[2][4][5]
Solubility in DMSO	≥41 mg/mL	[6]
38 mg/mL (92.58 mM)	[2]	
32 mg/mL (77.96 mM)	[3]	
Recommended Storage (Solid)	-20°C for up to 3 years	[2][3]
Recommended Storage (Stock Solution in DMSO)	-20°C for up to 1 year or -80°C for up to 2 years	[1][7]

Experimental Protocol: Preparation of a 10 mM BMS-707035 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-707035** in DMSO. This concentration is a commonly used starting point for subsequent dilutions for in vitro and in vivo studies.

Materials and Equipment

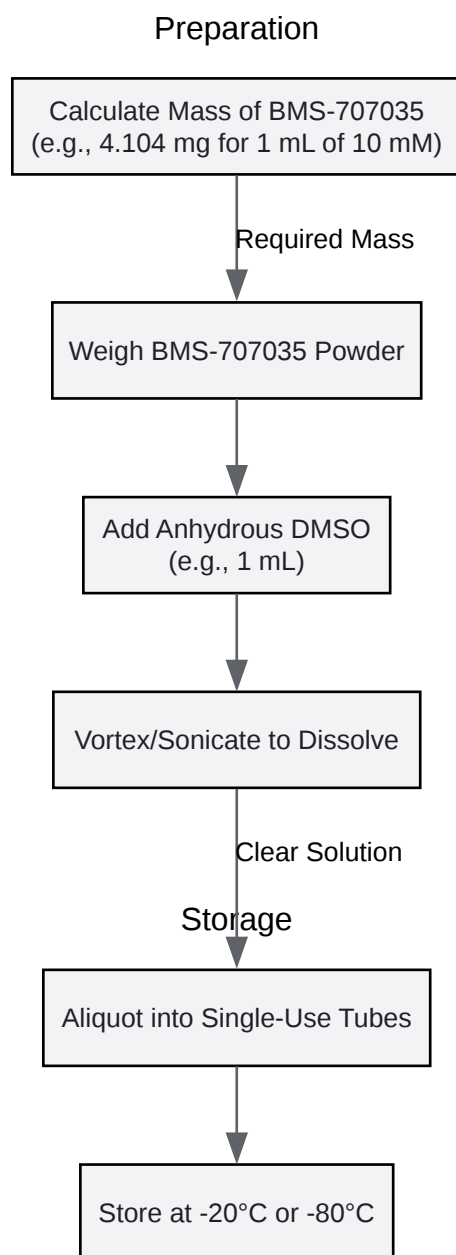
- **BMS-707035** powder (≥98% purity)[4]
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Step-by-Step Procedure

- Determine the required mass of **BMS-707035**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 410.4 \text{ g/mol} = 4.104 \text{ mg}$
- Weigh the **BMS-707035** powder:
 - Carefully weigh out 4.104 mg of **BMS-707035** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Add DMSO to the powder:
 - Add 1 mL of anhydrous DMSO to the tube containing the **BMS-707035** powder.
- Dissolve the compound:
 - Vortex the solution until the **BMS-707035** is completely dissolved. Gentle warming of the tube to 37°C for 10 minutes or sonication in an ultrasonic bath can aid in dissolution if necessary.[\[6\]](#)
- Storage of the stock solution:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[3\]](#)[\[8\]](#)
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)[\[7\]](#)

Workflow Diagram

Workflow for Preparing BMS-707035 Stock Solution



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Caption: Workflow for **BMS-707035** Stock Solution Preparation.

Safety and Handling Precautions

- **BMS-707035**: The toxicological properties of **BMS-707035** have not been fully investigated. Handle with care and avoid contact with skin and eyes.
- **DMSO**: DMSO is a powerful solvent that can readily penetrate the skin, carrying dissolved substances with it.[9] Always wear appropriate PPE, including gloves and safety glasses, when handling DMSO and its solutions. It is also important to use fresh, high-purity DMSO as it is hygroscopic and absorbed water can reduce the solubility of compounds.[2]

Dilution for Experimental Use

For cell-based assays, the DMSO stock solution should be serially diluted in culture medium to the final working concentration. To avoid cytotoxicity, the final concentration of DMSO in the cell culture medium should typically be less than 0.5%.[8] For animal experiments, further dilution with appropriate vehicles may be necessary, and the final DMSO concentration should be kept as low as possible, preferably below 5%, to minimize toxicity.[10] Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments. To prevent precipitation of the compound when diluting into an aqueous buffer, it is recommended to perform initial serial dilutions in DMSO before the final dilution into the aqueous medium.[11]

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